

# An In-depth Technical Guide to the Solubility of Phenanthrene in Organic Solvents

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## Compound of Interest

Compound Name: Phenanthrene

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This technical guide provides a comprehensive overview of the solubility of **phenanthrene** in a variety of organic solvents. **Phenanthrene**, a polycyclic aromatic hydrocarbon (PAH), is a fundamental structural motif in many pharmacologically active compounds and a key molecule in materials science. A thorough understanding of its solubility is critical for its application in synthesis, formulation, and environmental remediation. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a general experimental workflow.

## Quantitative Solubility of Phenanthrene

The solubility of **phenanthrene** in organic solvents is influenced by factors such as solvent polarity, temperature, and the presence of co-solvents. The following tables summarize the quantitative solubility of **phenanthrene** in a range of common organic solvents, expressed in various units for ease of comparison.

Table 1: Solubility of **Phenanthrene** in Single Organic Solvents at 25°C (298.15 K)

Solvent	Solubility ( g/100 g Solvent)	Solubility (mg/mL)	Mole Fraction (x)
Acetone	25.5[1]	-	-
Benzene	59.5[1]	-	-
1-Butanol	-	-	0.01739
Carbon Disulfide	80.3[1]	-	-
Carbon Tetrachloride	26.3[1]	-	-
Chloroform	-	-	-
Dimethylformamide (DMF)	-	~30[2]	-
Dimethyl Sulfoxide (DMSO)	-	~30[2]	-
Ethanol (95%)	4.91[1]	~20[2]	0.01114
Ether (diethyl)	42.9[1]	-	-
Glacial Acetic Acid	Soluble[1][3]	-	-
Hexane	9.15[1]	-	-
Methanol	-	-	0.00548
1-Propanol	-	-	0.01321
2-Propanol	-	-	0.00960
Toluene	-	-	-

Note: A dash (-) indicates that the data was not readily available in the specified units from the cited sources. "Soluble" indicates that while the source confirms solubility, specific quantitative data was not provided.

Table 2: Temperature Dependence of **Phenanthrene** Solubility in Selected Organic Solvents ( g/100 g Solvent)

Solvent	-10°C	0°C	10°C	20°C	30°C
Acetone	15.70	25.50	36.54	51.94	77.46
Benzene	29.86	36.66	51.70	69.65	-
Carbon Tetrachloride	5.50	7.60	12.66	19.00	26.20
Chloroform	21.20	25.50	34.30	46.60	64.20
Ether (diethyl)	12.20	17.44	23.54	36.78	50.42
Ethyl Alcohol	-	-	4.80	5.50	5.81
Glacial Acetic Acid	-	5.80	7.80	9.20	11.20

Data in this table is adapted from Henstock, 1922.[\[1\]](#)

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for reproducible research and development. The following are detailed methodologies for two common techniques used to measure the solubility of **phenanthrene** in organic solvents.

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

Materials:

- **Phenanthrene** (high purity)
- Organic solvent of interest

- Analytical balance
- Constant temperature bath or incubator
- Vials with screw caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of **phenanthrene** to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature bath set to the desired temperature. Agitate the vials using a shaker or rotator for a sufficient period to reach equilibrium. For **phenanthrene**, an equilibration time of 24 to 48 hours is generally recommended.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed in the constant temperature bath for several hours to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to match the equilibration temperature) to avoid precipitation or further dissolution. Immediately filter the solution through a syringe filter into a pre-weighed evaporating dish or vial.
- **Solvent Evaporation:** Place the evaporating dish or vial in an oven at a temperature sufficient to evaporate the solvent without causing sublimation of the **phenanthrene** (e.g., 60-80°C). A vacuum oven can be used to facilitate evaporation at a lower temperature.
- **Mass Determination:** Once the solvent has completely evaporated, cool the dish or vial to room temperature in a desiccator and weigh it on an analytical balance. Repeat the drying

and weighing steps until a constant mass is achieved.

- Calculation: The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 g solvent)} = (\text{mass of dissolved phenanthrene} / \text{mass of solvent}) \times 100$$

## UV/Vis Spectrophotometry Method

UV/Vis spectrophotometry is a sensitive analytical technique suitable for determining the concentration of solutes that absorb ultraviolet or visible light. **Phenanthrene** has a characteristic UV absorbance spectrum that can be used for its quantification.

Materials:

- **Phenanthrene** (high purity)
- Organic solvent of interest (spectroscopic grade)
- UV/Vis spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Analytical balance
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE)

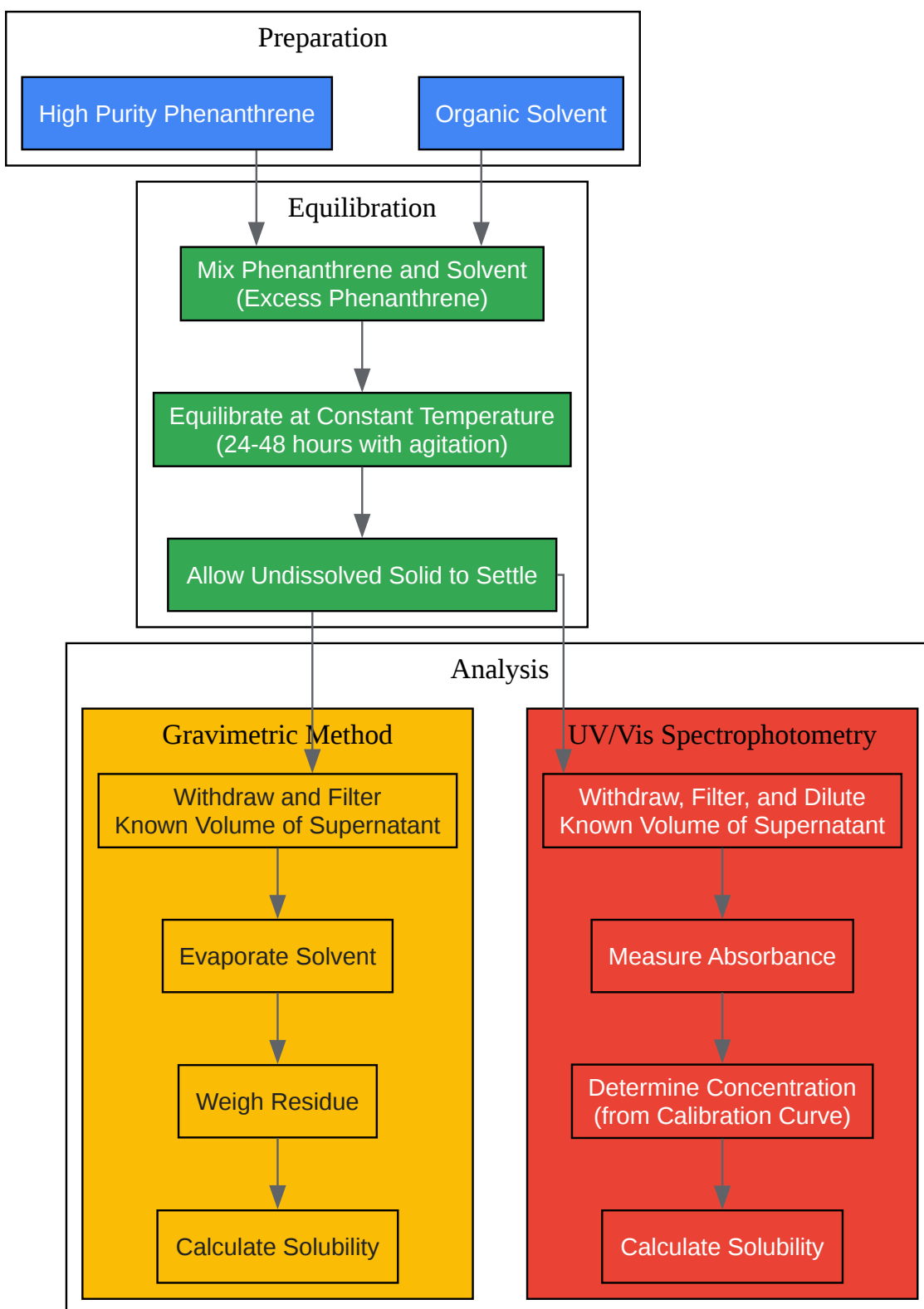
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a stock solution of **phenanthrene** of a known concentration in the solvent of interest.
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **phenanthrene** in the chosen solvent.
- Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin.
- Preparation of Saturated Solution: Follow steps 1-3 of the Gravimetric Method to prepare a saturated solution of **phenanthrene** at a constant temperature.
- Sample Withdrawal and Dilution:
  - Withdraw a known volume of the saturated supernatant using a pre-equilibrated syringe and filter it.
  - Accurately dilute the filtered saturated solution with the pure solvent to a concentration that falls within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted sample at the  $\lambda_{\text{max}}$ .
- Concentration Determination: Use the calibration curve to determine the concentration of **phenanthrene** in the diluted sample.
- Calculation: Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor. The solubility can then be expressed in the desired units (e.g., mg/mL, mol/L).

## Visualizing the Experimental Workflow

To provide a clear overview of the process for determining **phenanthrene** solubility, the following diagram illustrates the general experimental workflow.



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Caption: General experimental workflow for determining the solubility of **phenanthrene**.

## Conclusion

This technical guide provides essential quantitative data and detailed experimental protocols for determining the solubility of **phenanthrene** in organic solvents. The presented information is intended to be a valuable resource for researchers, scientists, and professionals in drug development and related fields, facilitating a more informed and efficient approach to working with this important polycyclic aromatic hydrocarbon. The provided experimental workflows can be adapted to specific laboratory conditions and analytical instrumentation.

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